

# An In-depth Technical Guide to the Structure of Methyl cis-15-tetracosenoate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Methyl cis-15-tetracosenoate	
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#### **Abstract**

Methyl cis-15-tetracosenoate, also known as methyl nervonate or selacholeic acid methyl ester, is a long-chain monounsaturated fatty acid methyl ester (FAME). It is the methyl ester derivative of nervonic acid (cis-15-tetracosenoic acid), a crucial component of sphingolipids in the myelin sheath of nerve fibers. This technical guide provides a comprehensive overview of the structure, properties, and analytical characterization of Methyl cis-15-tetracosenoate. Detailed experimental protocols for its synthesis and analysis, along with spectroscopic data, are presented. Furthermore, its biological significance, particularly its role in neuronal health and potential as a therapeutic agent in neurological disorders, is discussed with a focus on its interaction with cellular signaling pathways.

### **Chemical Structure and Properties**

**Methyl cis-15-tetracosenoate** is characterized by a 25-carbon chain with a methyl ester group at one end and a single cis-double bond located at the 15th carbon atom (counting from the carboxyl carbon).

Chemical Structure:

Caption: 2D structure of **Methyl cis-15-tetracosenoate**.



### **Physicochemical Properties**

A summary of the key physicochemical properties of **Methyl cis-15-tetracosenoate** is provided in the table below.

Property	Value	Reference(s)
IUPAC Name	methyl (15Z)-tetracos-15- enoate	[1]
Synonyms	Methyl nervonate, Selacholeic acid methyl ester	[1][2]
CAS Number	2733-88-2	[1][2]
Chemical Formula	C25H48O2	[1][2]
Molecular Weight	380.65 g/mol	[1][2]
Appearance	Liquid at room temperature	[3]
Melting Point	14 - 15 °C	[4]
Boiling Point	186 - 202 °C	[4][5]
Purity	≥98.0% (GC)	[6]
Storage Temperature	-20°C	[6]

# Experimental Protocols Synthesis of Methyl cis-15-tetracosenoate

**Methyl cis-15-tetracosenoate** is typically synthesized by the esterification of its corresponding free fatty acid, nervonic acid.

Protocol: Acid-Catalyzed Esterification of Nervonic Acid

 Dissolution: Dissolve 1 gram of nervonic acid in 20 mL of anhydrous methanol in a roundbottom flask.



- Catalyst Addition: Slowly add 0.5 mL of concentrated sulfuric acid to the solution while stirring.
- Reflux: Heat the mixture to reflux at 65-70°C for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Neutralization: After cooling to room temperature, slowly add a saturated solution of sodium bicarbonate to neutralize the excess acid until the effervescence ceases.
- Extraction: Transfer the mixture to a separatory funnel and extract the methyl ester with 3 x 30 mL of hexane or diethyl ether.
- Washing: Wash the combined organic layers with 2 x 30 mL of distilled water and then with 30 mL of brine.
- Drying and Evaporation: Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure using a rotary evaporator to obtain the crude **Methyl cis-15-tetracosenoate**.
- Purification: The crude product can be further purified by column chromatography on silica gel using a hexane:ethyl acetate gradient.



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Caption: Workflow for the synthesis of **Methyl cis-15-tetracosenoate**.

#### **Analytical Characterization**

Gas Chromatography-Mass Spectrometry (GC-MS) is the primary method for the identification and quantification of **Methyl cis-15-tetracosenoate**.

Protocol: GC-MS Analysis



- Instrumentation: A gas chromatograph coupled with a mass spectrometer (e.g., Agilent 7890B GC with 5977A MSD).
- Column: A polar capillary column, such as a DB-23 (50% cyanopropyl)-methylpolysiloxane column (e.g., 60 m x 0.25 mm i.d., 0.25 μm film thickness).
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Injector Temperature: 250°C.
- Oven Temperature Program:
  - Initial temperature: 150°C, hold for 1 min.
  - Ramp 1: Increase to 200°C at a rate of 10°C/min.
  - Ramp 2: Increase to 240°C at a rate of 5°C/min, hold for 10 min.
- MSD Parameters:
  - Ion Source Temperature: 230°C.
  - Quadrupole Temperature: 150°C.
  - Electron Ionization (EI) at 70 eV.
  - Scan Range: m/z 50-550.
- Sample Preparation: Dissolve the sample in hexane at a concentration of approximately 1 mg/mL. Inject 1 μL into the GC.
- Identification: The retention time and the mass spectrum of the sample are compared with those of a certified reference standard of Methyl cis-15-tetracosenoate.

## Spectroscopic Data Nuclear Magnetic Resonance (NMR) Spectroscopy



The following tables summarize the expected <sup>1</sup>H and <sup>13</sup>C NMR chemical shifts for **Methyl cis-15-tetracosenoate** in CDCl<sub>3</sub>. These are based on typical values for long-chain fatty acid methyl esters.

Table 1: Predicted <sup>1</sup>H NMR Spectral Data

Chemical Shift (δ, ppm)	Multiplicity	Assignment
5.34	t	-CH=CH- (vinylic protons, C15- H, C16-H)
3.67	S	-COOCH₃ (methyl ester protons)
2.30	t	-CH <sub>2</sub> -COO- (methylene protons α to carbonyl, C2-H)
2.01	m	-CH <sub>2</sub> -CH=CH-CH <sub>2</sub> - (allylic protons, C14-H, C17-H)
1.63	m	-CH <sub>2</sub> -CH <sub>2</sub> -COO- (methylene protons β to carbonyl, C3-H)
1.25	br s	-(CH <sub>2</sub> )n- (methylene protons of the long chain)
0.88	t	-CH₃ (terminal methyl protons, C24-H)

Table 2: Predicted <sup>13</sup>C NMR Spectral Data



Chemical Shift (δ, ppm)	Assignment	
174.3	-COO- (carbonyl carbon)	
129.9	-CH=CH- (vinylic carbons, C15, C16)	
51.4	-COOCH₃ (methyl ester carbon)	
34.1	-CH <sub>2</sub> -COO- (methylene carbon α to carbonyl, C2)	
31.9 - 29.1	-(CH <sub>2</sub> )n- (methylene carbons of the long chain)	
27.2	-CH <sub>2</sub> -CH= (allylic carbons, C14, C17)	
24.9	-CH <sub>2</sub> -CH <sub>2</sub> -COO- (methylene carbon β to carbonyl, C3)	
22.7	-CH <sub>2</sub> -CH <sub>3</sub> (methylene carbon penultimate to terminal methyl)	
14.1	-CH₃ (terminal methyl carbon, C24)	

## Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **Methyl cis-15-tetracosenoate** exhibits characteristic absorption bands for its functional groups.

Table 3: FTIR Spectral Data



Wavenumber (cm <sup>-1</sup> )	Vibration	Functional Group
~3005	C-H stretch	=C-H (vinylic)
2925, 2854	C-H stretch	-CH <sub>2</sub> , -CH <sub>3</sub> (aliphatic)
1743	C=O stretch	Ester carbonyl
1465	C-H bend	-CH <sub>2</sub> - (scissoring)
1435	C-H bend	-O-CH₃ (asymmetric)
1170	C-O stretch	Ester
~722	C-H bend	-(CH <sub>2</sub> )n- (rocking)

## **Biological Significance and Signaling Pathways**

**Methyl cis-15-tetracosenoate**, as the methyl ester of nervonic acid, is intrinsically linked to the biological roles of this very-long-chain monounsaturated fatty acid. Nervonic acid is a key component of sphingomyelin in the myelin sheath, which is essential for the proper functioning of the central and peripheral nervous systems.[4]

#### **Role in Neurological Health**

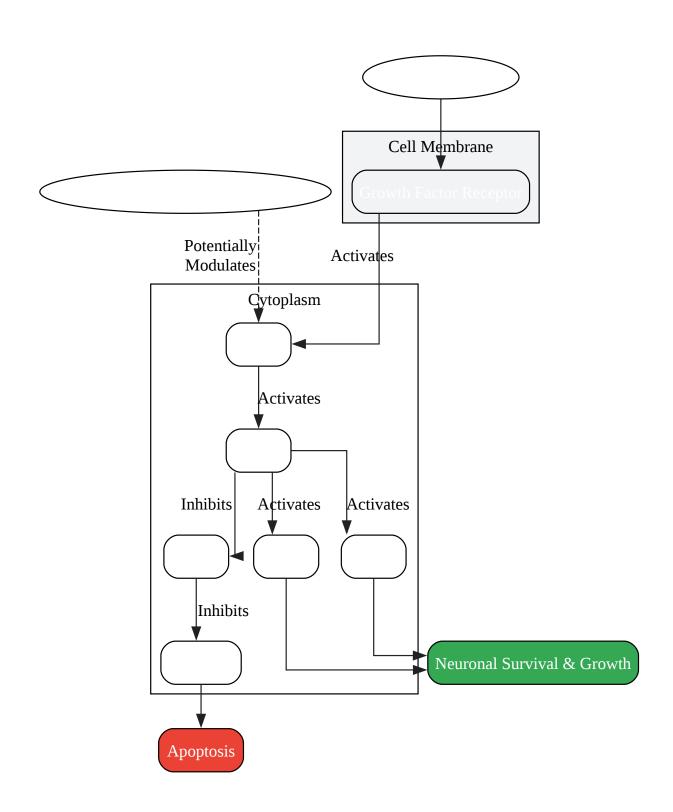
Deficiencies in nervonic acid have been associated with demyelinating diseases such as multiple sclerosis and adrenoleukodystrophy.[7] Supplementation with nervonic acid or its derivatives may support remyelination and improve neurological function.

#### **Cellular Signaling Pathways**

Recent studies suggest that nervonic acid and its esters can modulate cellular signaling pathways involved in neuronal survival, differentiation, and inflammation. One of the key pathways implicated is the PI3K/Akt signaling pathway. This pathway is crucial for cell growth, proliferation, and survival in various cell types, including neurons.

Activation of the PI3K/Akt pathway by nervonic acid can lead to the phosphorylation of downstream targets that promote neuronal survival and inhibit apoptosis.





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Caption: Potential modulation of the PI3K/Akt signaling pathway by Nervonic Acid.



## **Applications in Drug Development**

The unique properties of **Methyl cis-15-tetracosenoate** and its parent compound, nervonic acid, make them interesting candidates for drug development, particularly in the context of neurodegenerative diseases. Its ability to be incorporated into neuronal cell membranes and its potential to modulate key signaling pathways suggest therapeutic potential for:

- Multiple Sclerosis: By promoting remyelination.
- Adrenoleukodystrophy: By addressing the deficiency in very-long-chain fatty acids.
- Other Neurodegenerative Disorders: By providing neuroprotective effects through pathways like PI3K/Akt.

Further research is required to fully elucidate the mechanisms of action and to develop effective therapeutic strategies based on **Methyl cis-15-tetracosenoate**.

#### Conclusion

**Methyl cis-15-tetracosenoate** is a structurally significant long-chain fatty acid methyl ester with important biological roles, primarily linked to its precursor, nervonic acid. This technical guide has provided a detailed overview of its chemical and physical properties, along with protocols for its synthesis and analysis. The elucidation of its interaction with cellular signaling pathways, such as the PI3K/Akt pathway, opens new avenues for research and development in the field of neurology and drug discovery. The data and protocols presented herein are intended to serve as a valuable resource for scientists and researchers working with this important biomolecule.

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### References



- 1. Methyl (Z)-tetracos-15-enoate | C25H48O2 | CID 5364841 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 15-Tetracosenoic acid, methyl ester, (Z)- [webbook.nist.gov]
- 3. PI3K Signaling in Neurons: A Central Node for the Control of Multiple Functions PMC [pmc.ncbi.nlm.nih.gov]
- 4. Naturally Occurring Nervonic Acid Ester Improves Myelin Synthesis by Human Oligodendrocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. preprints.org [preprints.org]
- 6. Methyl cis-15-tetracosenoate analytical standard 2733-88-2 [sigmaaldrich.com]
- 7. Total Serum Fatty Acid Analysis by GC-MS: Assay Validation and Serum Sample Stability -PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Structure of Methyl cis-15-tetracosenoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107802#understanding-the-structure-of-methyl-cis-15-tetracosenoate]

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